

Diethyl phenylmalonate safety, toxicity, and handling information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl phenylmalonate

Cat. No.: B166042

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **Diethyl Phenylmalonate**

This guide provides comprehensive safety, toxicity, and handling information for **diethyl phenylmalonate** (CAS No. 83-13-6), tailored for researchers, scientists, and professionals in drug development. It consolidates critical data from various safety data sheets and chemical information sources to ensure safe laboratory practices.

Physical and Chemical Properties

Diethyl phenylmalonate is a colorless to light yellow, transparent oily liquid.^{[1][2]} It is used as a pharmaceutical intermediate and in organic synthesis.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₆ O ₄	[1][3]
Molecular Weight	236.26 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Odorless	[3]
Melting Point	16 - 17 °C / 60.8 - 62.6 °F	[3][5]
Boiling Point	170 - 172 °C / 338 - 341.6 °F @ 14 mmHg	[1][3]
Density	1.095 g/mL at 25 °C	[1][4]
Flash Point	> 112 °C / > 233.6 °F	[3][6]
Water Solubility	Immiscible	[1][3]
Refractive Index	n _{20/D} 1.491	[1][4]

Toxicological Information

The toxicological properties of **diethyl phenylmalonate** have not been fully investigated.[6][7] No acute toxicity information is available for the product.[3] It is not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65.[2][7]

Potential Health Effects:

- Eye Contact: May cause eye irritation.[6][7]
- Skin Contact: May cause skin irritation.[6][7] Some aggregated GHS information indicates it may cause skin irritation (H315).[8]
- Inhalation: May cause respiratory tract irritation.[6][7] Some aggregated GHS information indicates it may cause respiratory irritation (H335).[8]
- Ingestion: May cause irritation of the digestive tract.[6][7]

Toxicity Metric	Value	Species	Route	Source(s)
LD50/LC50	Not available	-	-	[7]

Note on Experimental Protocols: The cited source materials are primarily Safety Data Sheets (SDS), which summarize toxicological findings but do not provide detailed experimental methodologies for the underlying studies.

Hazard Identification and GHS Classification

Many sources state that the product contains no substances which at their given concentration are considered to be hazardous to health.[3][9] However, some suppliers caution that it may cause eye, skin, and respiratory tract irritation.[7]

Aggregated GHS information from multiple sources provides the following potential hazard statements, although it is noted that the chemical does not meet GHS hazard criteria for the majority of reports[8]:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Safe Handling and Storage

Handling:

- Wash hands thoroughly after handling.[5][6]
- Avoid contact with eyes, skin, and clothing.[5][6]
- Use with adequate ventilation to keep airborne concentrations low.[6][7]
- Do not breathe vapor, mist, or gas.[7]
- Remove and wash contaminated clothing before re-use.[5]

- Keep the container tightly closed.[6]

Storage:

- Store in a cool, dry, well-ventilated area.[2][6]
- Keep the container tightly closed.[6][7]
- Store away from incompatible substances.[2][6]
- Incompatible Materials: Strong oxidizing agents, acids, bases, and reducing agents.[2][7]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering Controls:

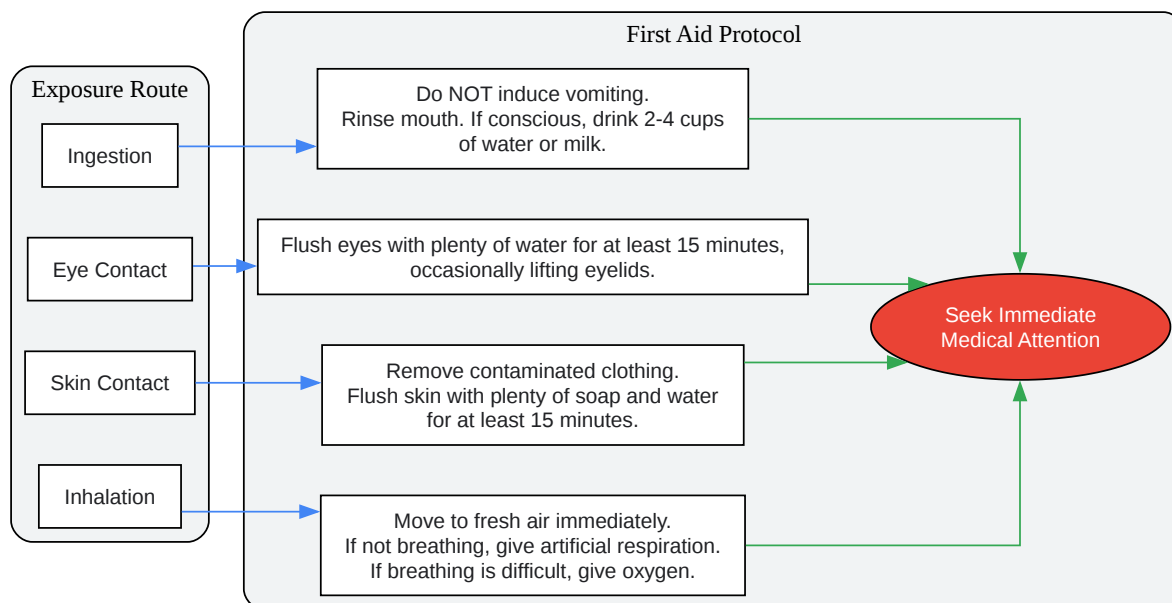
- Use adequate ventilation to maintain low airborne concentrations.[6][7] Under normal use conditions, specific engineering measures may not be required.[3]

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical splash goggles or safety glasses with side shields (compliant with OSHA's 29 CFR 1910.133 or European Standard EN166).[3][5][7]
- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing, such as long sleeves, to prevent skin exposure.[3][7] Gloves must be inspected before use, and proper removal techniques should be employed.[10]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6][7]

First Aid Measures

The following diagram outlines the initial response protocol for various exposure routes.



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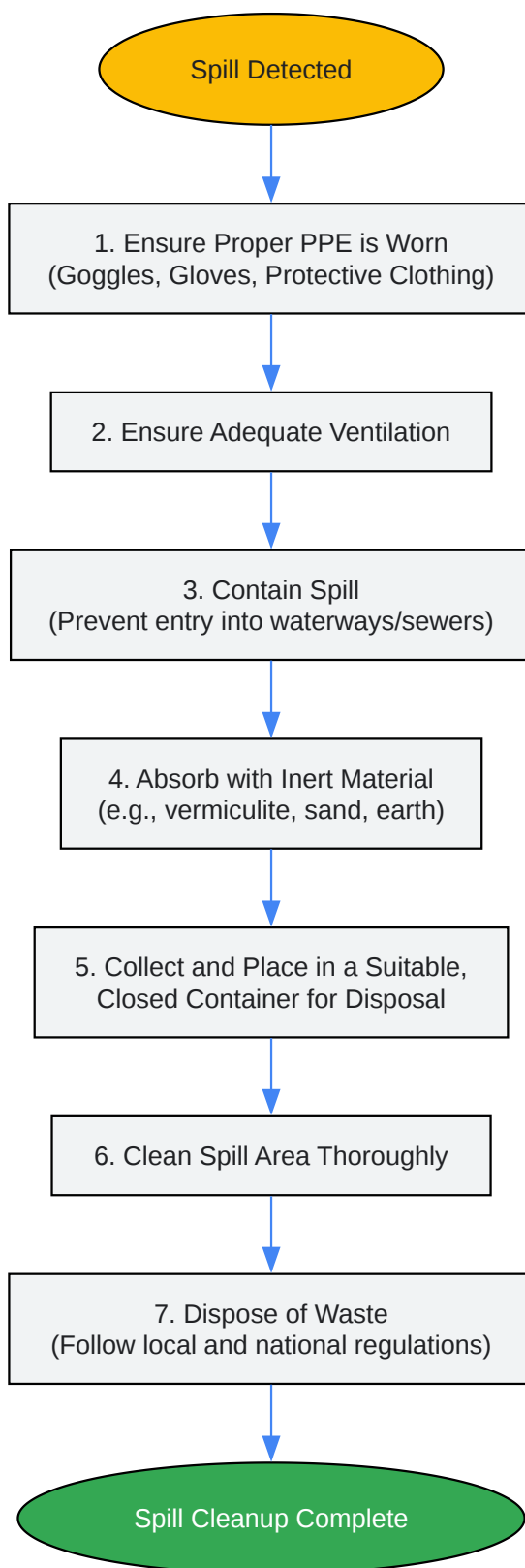
Caption: First aid procedures for **diethyl phenylmalonate** exposure.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[6][7]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition.[5][6][7] Vapors may be heavier than air and can spread along the ground.[6] Containers may explode when heated.[6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[6][7]

Accidental Release Measures

The workflow below details the procedural steps for managing an accidental spill.



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Caption: Workflow for handling an accidental spill of **diethyl phenylmalonate**.

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[2\]](#)[\[7\]](#)
- Conditions to Avoid: Incompatible materials and strong heating.[\[7\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, bases, and reducing agents.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide and carbon dioxide.[\[5\]](#)[\[7\]](#)
- Hazardous Polymerization: Not reported to occur.[\[2\]](#)[\[7\]](#)

Ecological Information

- Ecotoxicity: Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants.[\[3\]](#)[\[9\]](#)
- Persistence and Degradability: As it is soluble in water, persistence is considered unlikely.[\[3\]](#)[\[5\]](#)
- Bioaccumulation: Bioaccumulation is unlikely.[\[3\]](#)
- Mobility in Soil: The product is water-soluble and is likely to be highly mobile in soils.[\[3\]](#)[\[9\]](#)

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[\[9\]](#)

Chemicals should be left in their original containers, and not mixed with other waste.

Uncleaned containers should be handled in the same manner as the product itself.

Regulatory Information

- TSCA: **Diethyl phenylmalonate** (CAS #83-13-6) is listed on the TSCA inventory.[\[7\]](#)

- SARA 311/312 Hazards: No SARA Hazards are listed in several sources.
- State Right-to-Know Lists: The substance is listed on the Pennsylvania and New Jersey Right To Know lists.

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References

- 1. chembk.com [chembk.com]
- 2. Page loading... [wap.guidechem.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Diethyl phenylmalonate 98 83-13-6 [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. Diethyl phenylmalonate | C₁₃H₁₆O₄ | CID 66514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- 10. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Diethyl phenylmalonate safety, toxicity, and handling information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166042#diethyl-phenylmalonate-safety-toxicity-and-handling-information]

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